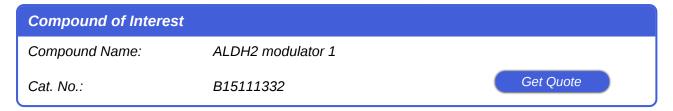


# Application Notes and Protocols: Studying ALDH2 Function in Cell Lines Using CRISPR/Cas9

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### Introduction

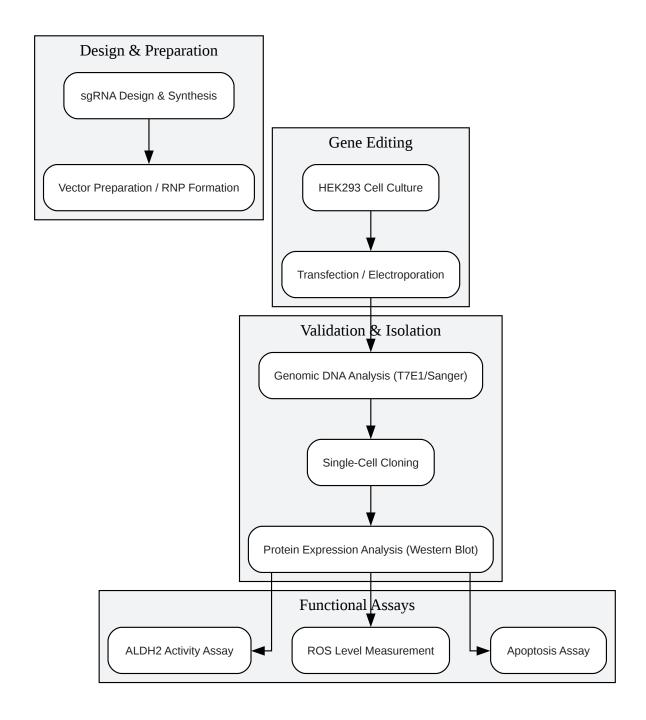
Aldehyde Dehydrogenase 2 (ALDH2) is a critical mitochondrial enzyme responsible for detoxifying a wide range of endogenous and exogenous aldehydes, including acetaldehyde, a toxic byproduct of alcohol metabolism, and 4-hydroxynonenal (4-HNE), a product of lipid peroxidation.[1][2] Dysfunctional ALDH2 is associated with increased oxidative stress and has been implicated in a variety of human diseases, making it a key target for therapeutic research. [3][4] The CRISPR/Cas9 gene-editing tool offers a powerful approach to create ALDH2 knockout cell lines, providing a robust model system to investigate the enzyme's function, its role in cellular signaling pathways, and to screen for potential therapeutic interventions.[5]

This document provides detailed protocols for generating ALDH2 knockout cell lines using CRISPR/Cas9 and for performing key functional assays to characterize the resulting phenotype.

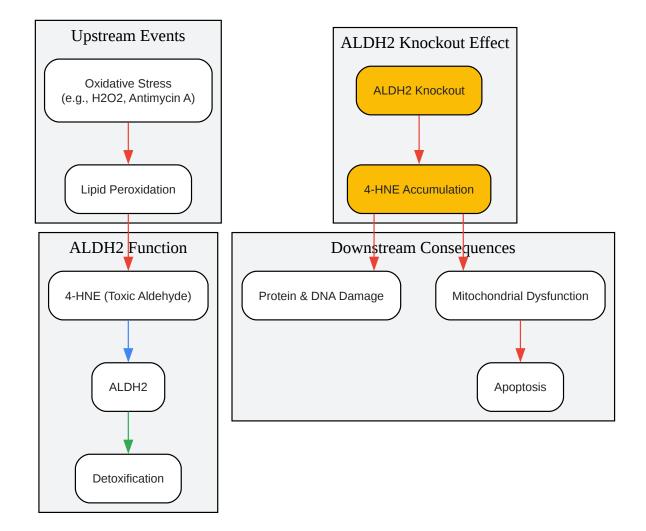
## **Experimental Workflow**

The overall workflow for generating and characterizing an ALDH2 knockout cell line involves designing and preparing the CRISPR/Cas9 components, transfecting the target cells, validating the gene knockout, and performing functional assays to assess the phenotypic changes.

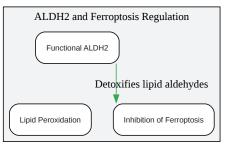


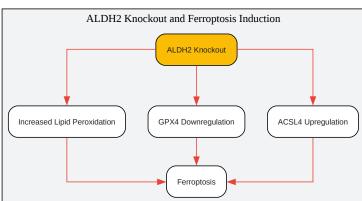












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